

An In-depth Technical Guide to the Thermodynamic Properties of 4-Methylanisole

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Compound of Interest

Compound Name: 4-Methylanisole

Cat. No.: B047524

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Introduction

4-Methylanisole, also known as p-methylanisole or 4-methoxytoluene, is an organic compound with the chemical formula $C_8H_{10}O$. It is a colorless liquid with a pungent, ylang-ylang-like odor.[1][2] This aromatic ether finds applications in perfumery and as a flavoring agent.[1][3] A thorough understanding of its thermodynamic properties is crucial for its application in various industrial processes, including synthesis, purification, and formulation, as well as for safety assessments. This guide provides a comprehensive overview of the key thermodynamic properties of **4-methylanisole**, details the experimental methodologies used for their determination, and presents the data in a clear, accessible format.

Core Thermodynamic Properties

The essential thermodynamic properties of **4-methylanisole** are summarized in the tables below. These properties govern its behavior under different temperature and pressure conditions.

Physical and Molar Properties

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ O	[2][4]
Molar Mass	122.16 g/mol	[2][4]
Density	0.969 g/mL at 25 °C	[5][6]
Normal Boiling Point	174 - 175.5 °C	[4][5][6][7]
Melting Point	-32 °C	[4][6][7]
Refractive Index (n ₂₀ /D)	1.511	[4]

Enthalpy and Entropy Data

Property	Value	Source(s)
Heat of Vaporization	39.4 kJ/mol	[8]
Standard Enthalpy of Formation (Gas)	-83.7 ± 1.7 kJ/mol	[9]

Vapor Pressure Data

Temperature (°C)	Vapor Pressure (mmHg)	Source(s)
25	1.7	[8]
25	1.14	[7]
25	2.029 (estimated)	[10]
50	5.25	[1][2][4][6]

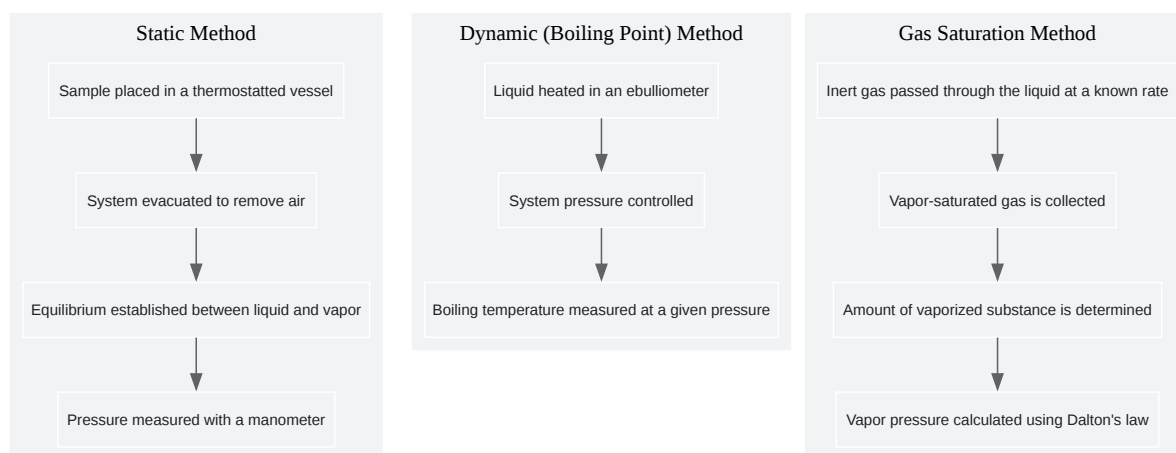
Experimental Protocols

The determination of thermodynamic properties relies on precise and accurate experimental techniques. The following sections describe the general methodologies employed for measuring the key thermodynamic parameters of organic compounds like **4-methylanisole**.

Vapor Pressure Measurement

The vapor pressure of a liquid is a fundamental property that describes its volatility. Several methods are used to measure vapor pressure, each suitable for different pressure ranges.

Experimental Workflow for Vapor Pressure Determination



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Caption: General workflows for vapor pressure measurement.

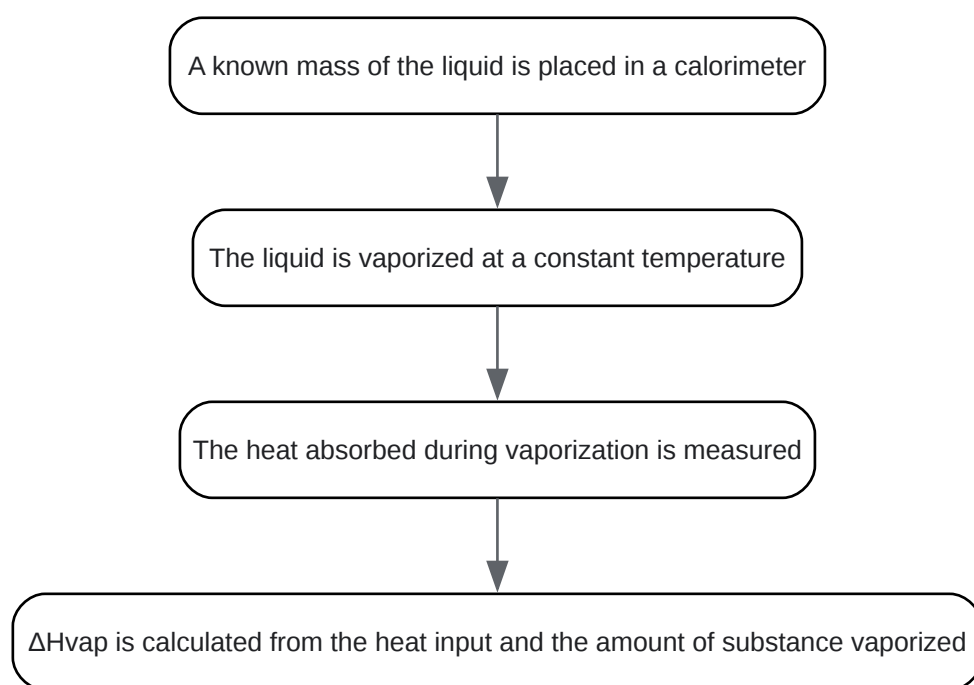
- **Static Method:** A sample of the substance is placed in a container connected to a pressure-measuring device. The container is thermostatted to a specific temperature, and the system is evacuated. The pressure of the vapor in equilibrium with the liquid is then directly measured.
- **Dynamic (Boiling Point) Method:** This method involves determining the boiling temperature of the liquid at a controlled pressure. The liquid is heated in an apparatus called an ebulliometer, and the temperature at which it boils is recorded for a given external pressure.

- **Gas Saturation Method:** A stream of an inert gas is passed through the liquid at a known flow rate. The gas becomes saturated with the vapor of the substance. By measuring the amount of substance carried by the gas, the partial pressure, and thus the vapor pressure, can be calculated.

Enthalpy of Vaporization (ΔH_{vap}) Determination

The enthalpy of vaporization is the energy required to transform a given quantity of a substance from a liquid into a gas at a given pressure.

Experimental Workflow for Calorimetric Determination of ΔH_{vap}



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Caption: Calorimetric measurement of enthalpy of vaporization.

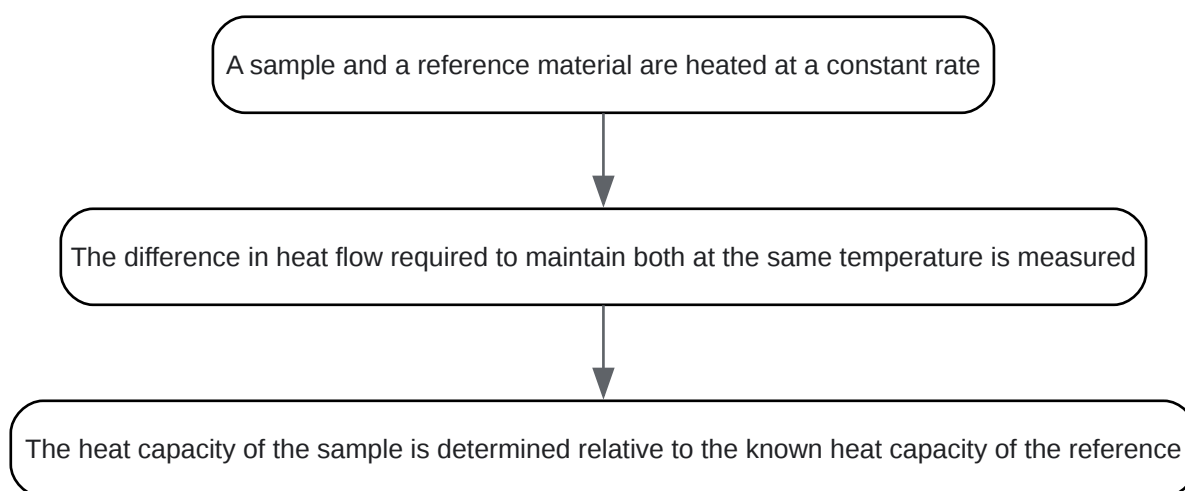
- **Calorimetry:** This is a direct method where a known amount of the substance is vaporized within a calorimeter at a constant temperature. The heat absorbed during the phase change is measured, allowing for the direct calculation of the enthalpy of vaporization.
- **Clausius-Clapeyron Equation:** The enthalpy of vaporization can also be determined indirectly from the relationship between vapor pressure and temperature. By plotting the natural

logarithm of vapor pressure against the inverse of temperature, the enthalpy of vaporization can be calculated from the slope of the line.

Heat Capacity (Cp) Measurement

The heat capacity of a substance is the amount of heat required to raise its temperature by a certain amount. For liquids, the specific heat capacity at constant pressure (Cp) is typically measured.

Experimental Workflow for Differential Scanning Calorimetry (DSC)



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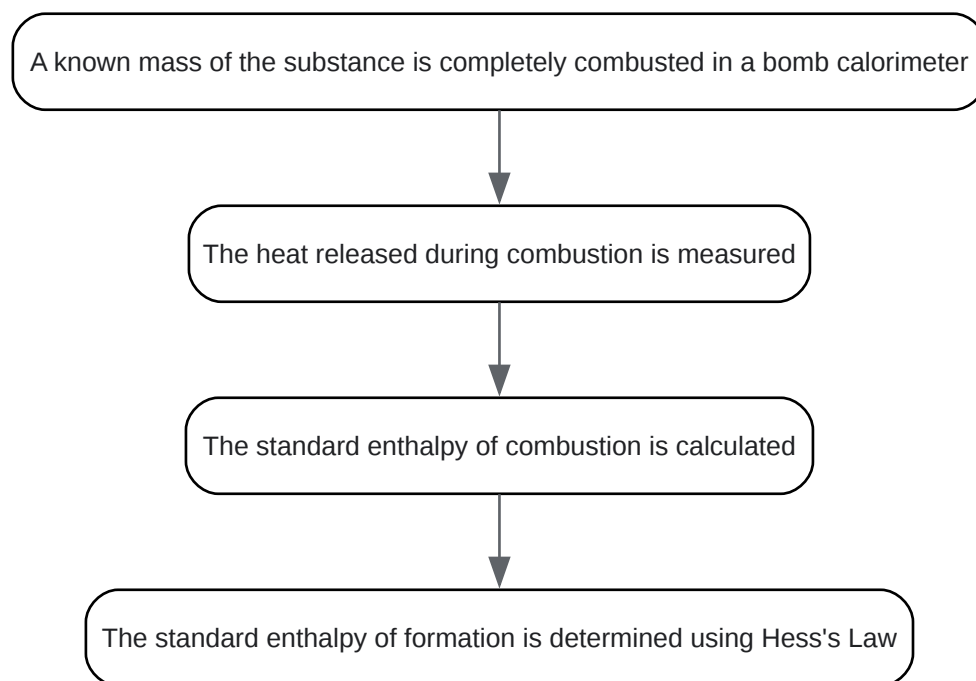
Caption: Measurement of heat capacity using DSC.

- **Differential Scanning Calorimetry (DSC):** DSC is a widely used technique to measure the heat capacity of liquids. A sample and a reference material with a known heat capacity are heated at a controlled rate. The difference in the heat flow required to increase the temperature of the sample and the reference is measured, from which the heat capacity of the sample can be calculated.
- **Adiabatic Calorimetry:** In this method, a known quantity of heat is supplied to the sample in a thermally isolated container (calorimeter). The resulting temperature change is measured, and the heat capacity is calculated from the heat input and the temperature rise.

Standard Enthalpy of Formation ($\Delta_f H^\circ$) Determination

The standard enthalpy of formation is the change in enthalpy when one mole of a substance is formed from its constituent elements in their standard states.

Experimental Workflow for Combustion Calorimetry



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Caption: Determination of enthalpy of formation via combustion calorimetry.

- **Combustion Calorimetry:** The standard enthalpy of formation of organic compounds like **4-methylanisole** is typically determined indirectly through combustion calorimetry. A known mass of the compound is burned in a bomb calorimeter in the presence of excess oxygen. The heat released during the combustion is measured. Using Hess's law and the known standard enthalpies of formation of the combustion products (CO_2 and H_2O), the standard enthalpy of formation of the compound can be calculated.

Conclusion

This technical guide has provided a detailed overview of the key thermodynamic properties of **4-methylanisole**, along with the experimental methodologies used for their determination. The tabulated data offers a valuable resource for researchers, scientists, and drug development professionals. A thorough understanding of these properties is essential for the effective and

safe use of **4-methylanisole** in various scientific and industrial applications. Further research to obtain more extensive temperature-dependent data for vapor pressure and heat capacity would be beneficial for more precise process modeling and design.

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